

Ceronapril: A Comparative Guide to In Vitro and In Vivo Efficacy

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Compound of Interest

Compound Name: Ceronapril

Cat. No.: B1668408

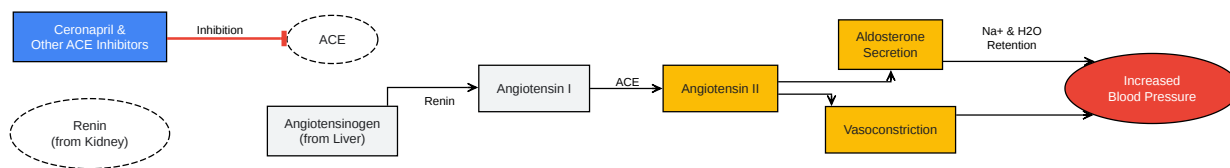
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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of **Ceronapril**, an investigational phosphonate angiotensin-converting enzyme (ACE) inhibitor, with established ACE inhibitors, Captopril and Enalapril. The following sections detail the correlation between in vitro enzymatic inhibition and in vivo antihypertensive effects, supported by experimental data and detailed methodologies. **Ceronapril**, also known as SQ 29,852, is a potent, orally active ACE inhibitor that, despite its promising preclinical data, was never marketed.[1]

The Renin-Angiotensin-Aldosterone System (RAAS)

Ceronapril, like other ACE inhibitors, exerts its therapeutic effect by modulating the Renin-Angiotensin-Aldosterone System (RAAS). This pathway is a critical regulator of blood pressure and fluid balance. The diagram below illustrates the mechanism of action for ACE inhibitors within this system.

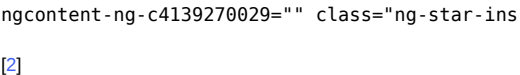
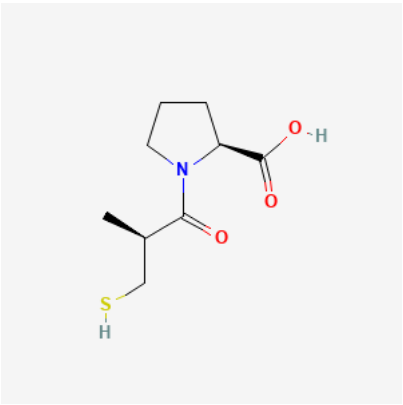
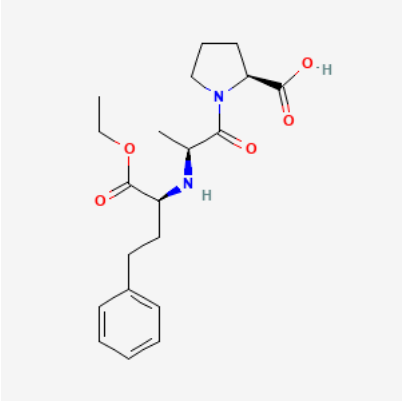


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Caption: Mechanism of ACE inhibition within the RAAS pathway.

In Vitro Efficacy: ACE Inhibition

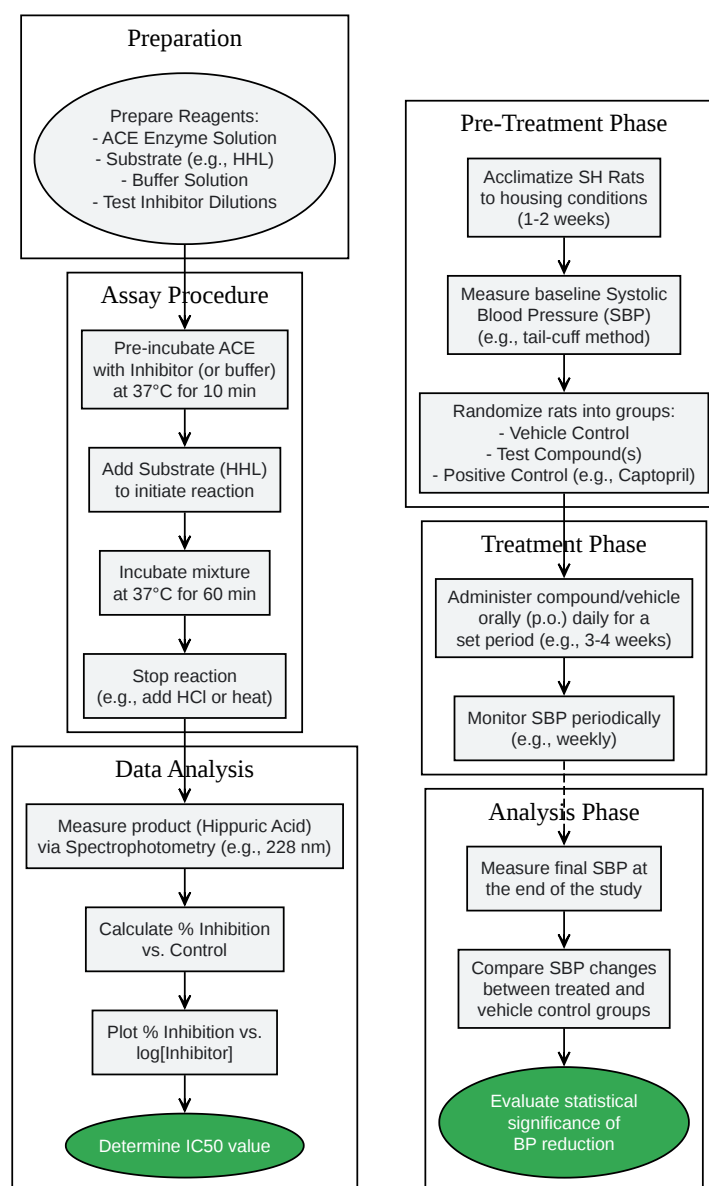
The primary measure of in vitro efficacy for an ACE inhibitor is its IC₅₀ value, which represents the concentration of the drug required to inhibit 50% of the ACE activity. A lower IC₅₀ value indicates greater potency.

Compound	In Vitro IC50 (nM)	Chemical Structure
Ceronapril	36	
Captopril	4 - 20 ^[3]	
Enalaprilat*	1.94	

*Enalapril is a prodrug that is metabolized in the liver to its active form, Enalaprilat. The IC50 value shown is for Enalaprilat.^[6]

Experimental Protocol: In Vitro ACE Inhibition Assay

This protocol outlines a common spectrophotometric method for determining the IC50 of ACE inhibitors.



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